

Standard Protocol for MDA-T68 Cell Culture Experiments

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Compound of Interest

Compound Name: TYD-68

Cat. No.: B15603472

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The MDA-T68 cell line, derived from a follicular variant of papillary thyroid carcinoma (FVPTC), is a valuable in vitro model for studying thyroid cancer biology and evaluating potential therapeutic agents.^{[1][2]} This cell line is characterized by an activating NRAS Q61K mutation and a TERT promoter mutation, while being wildtype for BRAF.^{[1][2][3]} These genetic features make MDA-T68 particularly relevant for investigating the downstream effects of RAS pathway activation in thyroid malignancies. This document provides a comprehensive guide to the standard protocols for culturing, maintaining, and experimenting with MDA-T68 cells.

Cell Line Characteristics

A summary of the key characteristics of the MDA-T68 cell line is provided in the table below.

Characteristic	Description
Cell Line Name	MDA-T68
ATCC Number	CRL-3353
Disease	Follicular variant of papillary thyroid carcinoma (FVPTC)
Species of Origin	Homo sapiens (Human)
Gender	Male
Age at Sampling	75 years
Growth Properties	Adherent
Doubling Time	Approximately 45 hours
Key Mutations	NRAS p.Gln61Lys (Q61K), TERT promoter c.1-124C>T

Data Presentation: Quantitative Culture Parameters

The following tables summarize essential quantitative data for the successful culture of MDA-T68 cells.

Table 1: Complete Growth Medium Formulation

Component	Base Medium	Final Concentration
RPMI-1640 Medium	500 mL	-
Fetal Bovine Serum (FBS)	56 mL	10%
L-Glutamine	5.6 mL of 200 mM stock	2 mM
Non-Essential Amino Acids (NEAA)	5.6 mL of 100X stock	1X

Table 2: Subculturing and Seeding Densities

Parameter	Recommendation
Subculture Ratio	1:3 to 1:6
Seeding Density	5×10^4 to 7×10^4 viable cells/cm ²
Trypsin-EDTA Solution	0.25% (w/v) Trypsin- 0.53 mM EDTA
Incubation Conditions	37°C, 5% CO ₂ in a humidified incubator

Table 3: Cryopreservation Medium

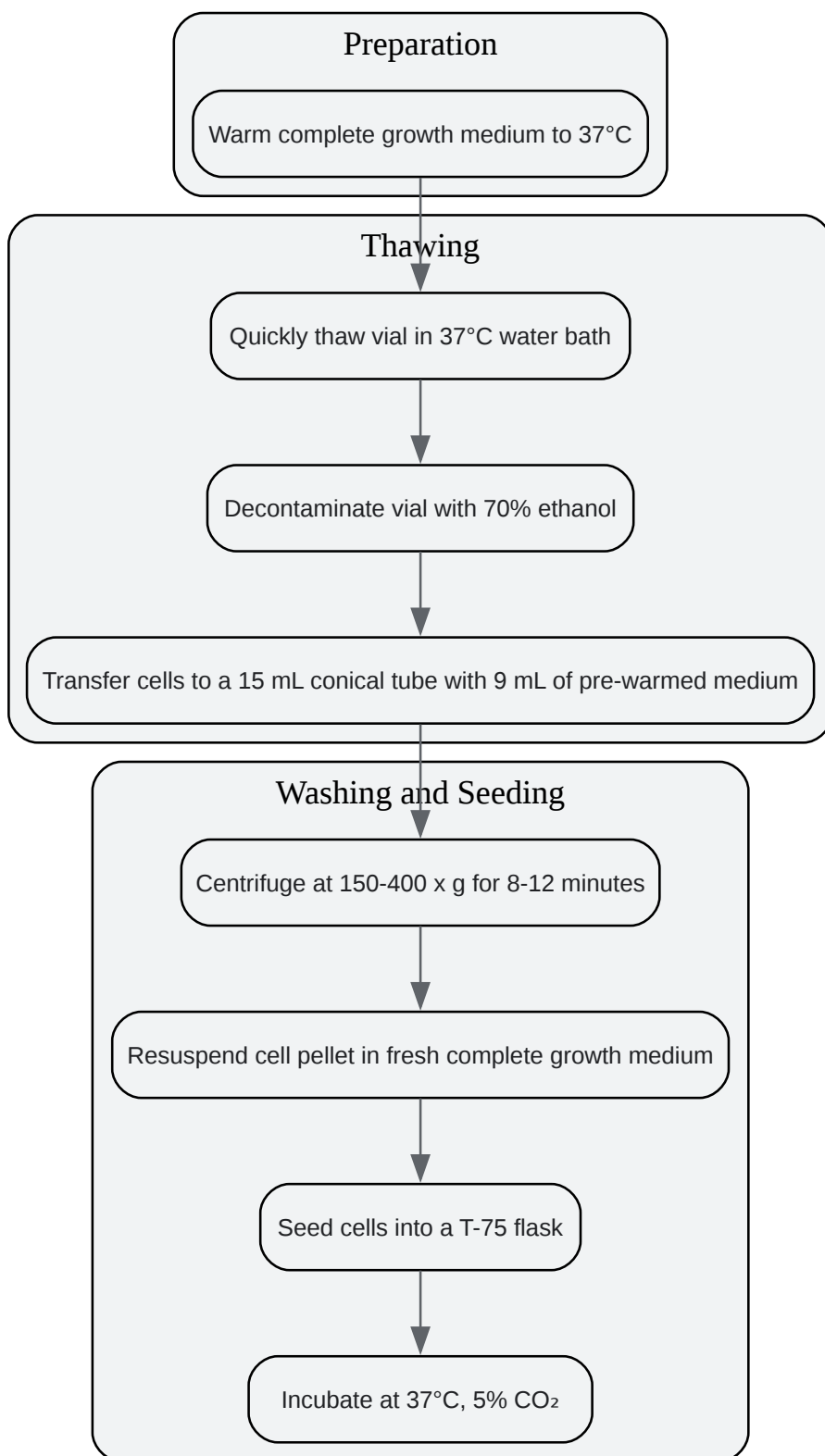
Component	Final Concentration
Complete Growth Medium	90%
Dimethyl Sulfoxide (DMSO)	10%

Experimental Protocols

Thawing of Cryopreserved MDA-T68 Cells

This protocol describes the steps for reviving cryopreserved MDA-T68 cells.

Workflow for Thawing Cryopreserved Cells



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Caption: Workflow for reviving cryopreserved MDA-T68 cells.

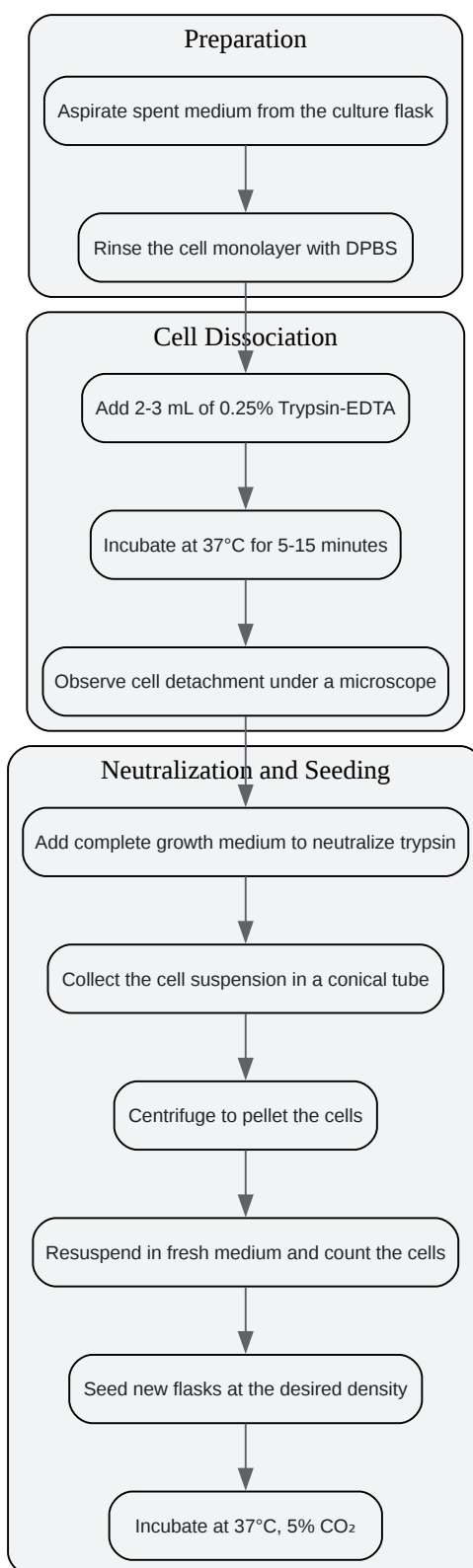
Methodology:

- Prepare a 15 mL conical tube with 9 mL of complete growth medium and warm it to 37°C.
- Quickly thaw the cryovial of MDA-T68 cells in a 37°C water bath until a small ice crystal remains.
- Decontaminate the outside of the vial with 70% ethanol.
- Under sterile conditions, transfer the contents of the vial to the prepared 15 mL conical tube.
- Centrifuge the cell suspension at 150-400 x g for 8-12 minutes to pellet the cells.
- Carefully aspirate the supernatant containing the cryoprotectant.
- Gently resuspend the cell pellet in fresh, pre-warmed complete growth medium.
- Transfer the cell suspension to a T-75 culture flask containing the appropriate amount of medium.
- Incubate the flask at 37°C in a humidified incubator with 5% CO₂.
- Change the medium after 24 hours to remove any residual cryoprotectant.

Subculturing of MDA-T68 Cells

This protocol outlines the procedure for passaging adherent MDA-T68 cells.

Workflow for Subculturing MDA-T68 Cells



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Caption: Workflow for passaging adherent MDA-T68 cells.

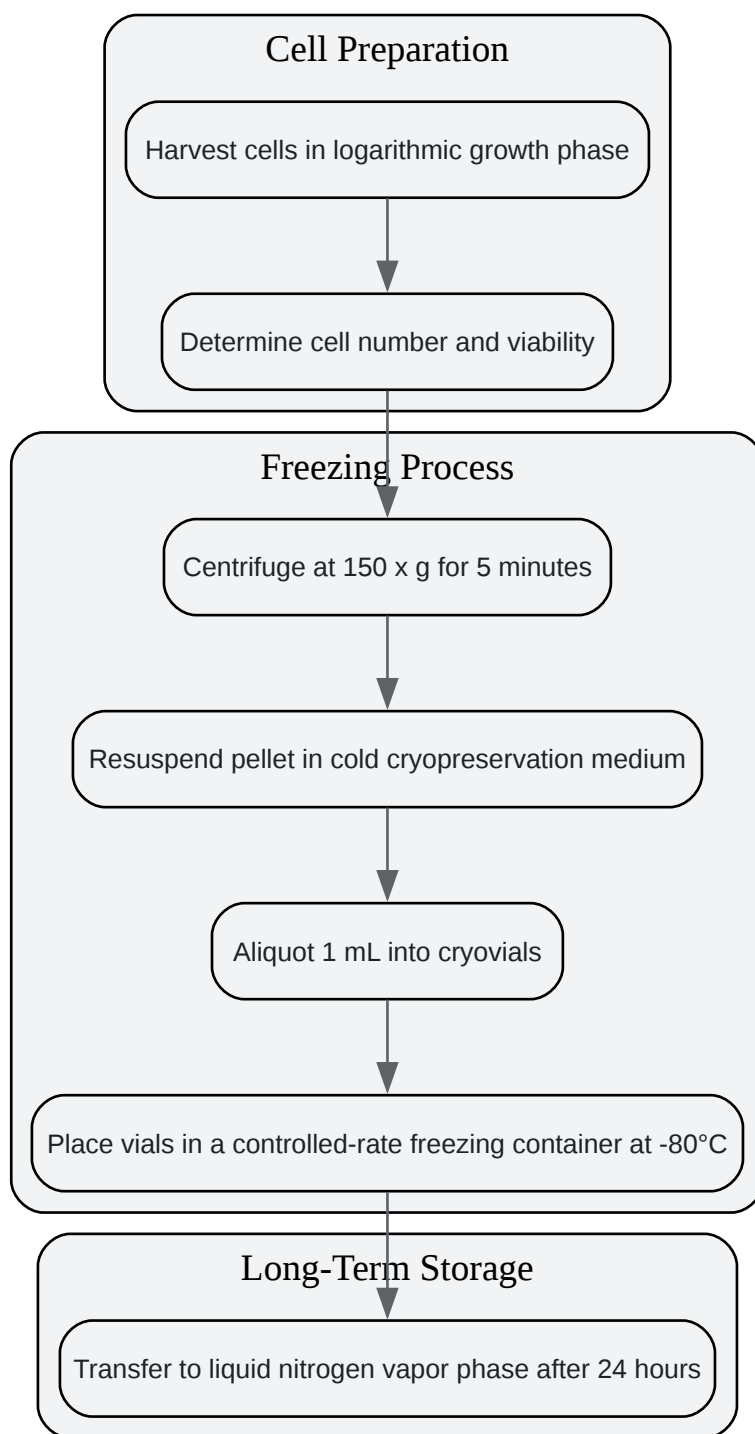
Methodology:

- Aspirate the spent culture medium from the flask.
- Gently rinse the cell monolayer with Dulbecco's Phosphate-Buffered Saline (DPBS) without Ca^{2+} and Mg^{2+} to remove any residual serum.
- Add 2-3 mL of 0.25% (w/v) Trypsin-0.53 mM EDTA solution to the flask, ensuring the entire cell layer is covered.
- Incubate the flask at 37°C for 5-15 minutes, or until the cells detach. Observe the cells under an inverted microscope to monitor detachment. Avoid agitating the flask to prevent cell clumping.
- Once the cells have detached, add an equal volume of complete growth medium to neutralize the trypsin.
- Gently pipette the cell suspension up and down to create a single-cell suspension.
- Transfer the cell suspension to a sterile conical tube and centrifuge at 150 x g for 5 minutes.
- Discard the supernatant and resuspend the cell pellet in fresh, pre-warmed complete growth medium.
- Determine the cell concentration and viability using a hemocytometer or an automated cell counter.
- Seed new culture flasks at a density of 5×10^4 to 7×10^4 viable cells/cm².
- Incubate the new flasks at 37°C in a humidified incubator with 5% CO₂.

Cryopreservation of MDA-T68 Cells

This protocol describes the procedure for freezing MDA-T68 cells for long-term storage.

Workflow for Cryopreserving MDA-T68 Cells



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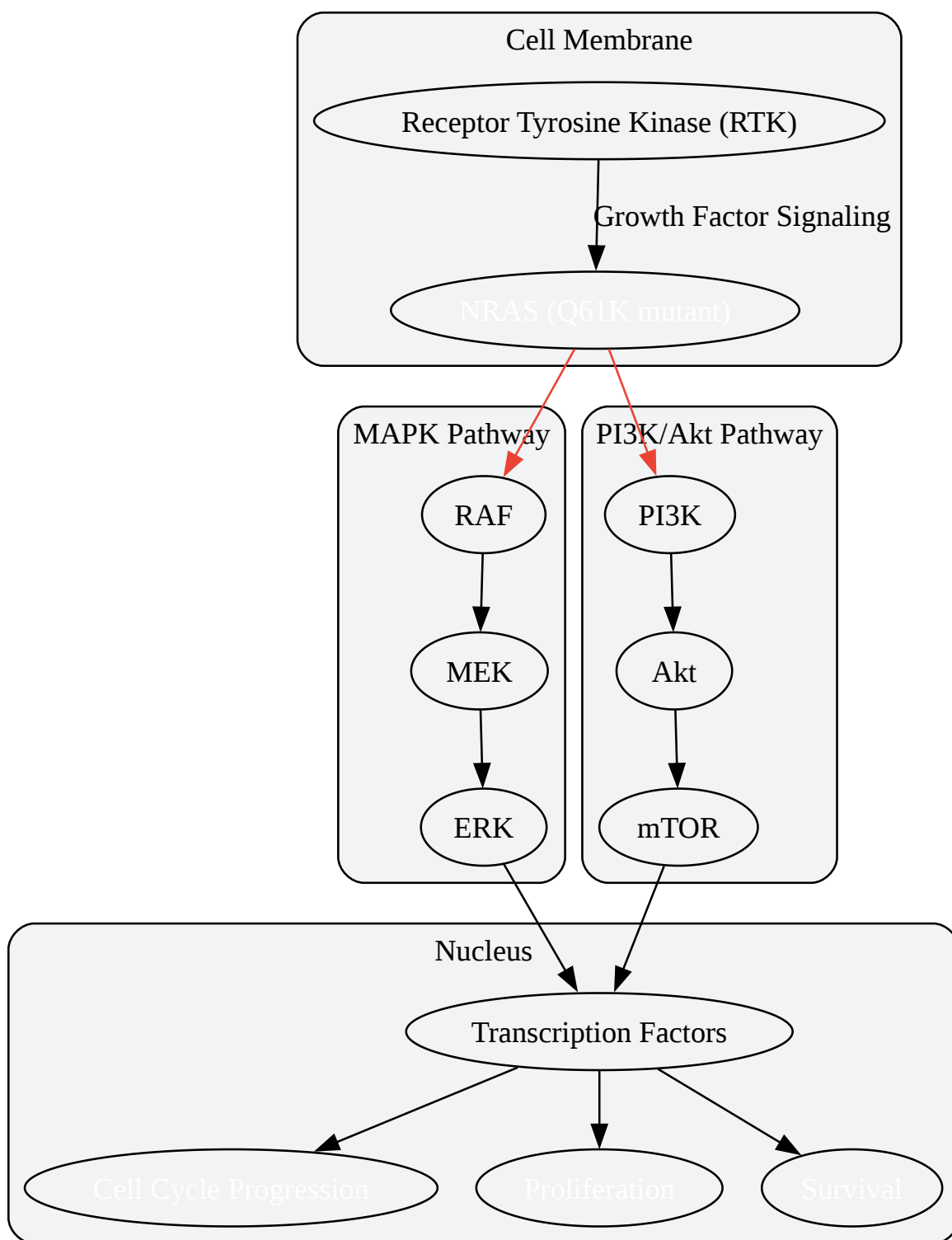
Caption: Workflow for the cryopreservation of MDA-T68 cells.

Methodology:

- Select a culture of MDA-T68 cells that is in the logarithmic phase of growth and has high viability.
- Harvest the cells as described in the subculturing protocol (steps 1-8).
- Determine the total number of viable cells.
- Centrifuge the cell suspension and resuspend the pellet in cold cryopreservation medium (90% complete growth medium, 10% DMSO) at a concentration of $2-4 \times 10^6$ viable cells/mL.
[4]
- Aliquot 1 mL of the cell suspension into sterile cryovials.
- Place the cryovials in a controlled-rate freezing container (e.g., Mr. Frosty) and store at -80°C overnight. This ensures a cooling rate of approximately -1°C per minute.[4]
- The following day, transfer the cryovials to the vapor phase of a liquid nitrogen freezer for long-term storage.[4]

Signaling Pathways in MDA-T68 Cells

The NRAS Q61K mutation in MDA-T68 cells leads to the constitutive activation of the RAS protein, which in turn activates downstream signaling pathways, primarily the Mitogen-Activated Protein Kinase (MAPK) and the Phosphoinositide 3-Kinase (PI3K)/Akt pathways. These pathways are crucial drivers of cell proliferation, survival, and differentiation in papillary thyroid carcinoma.[5][6][7]



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